

Application Notes and Protocols for In Vivo Efficacy Testing of cIAP1 Degraders

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Compound of Interest

Compound Name: *cIAP1 Ligand-Linker Conjugates 7*

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Introduction

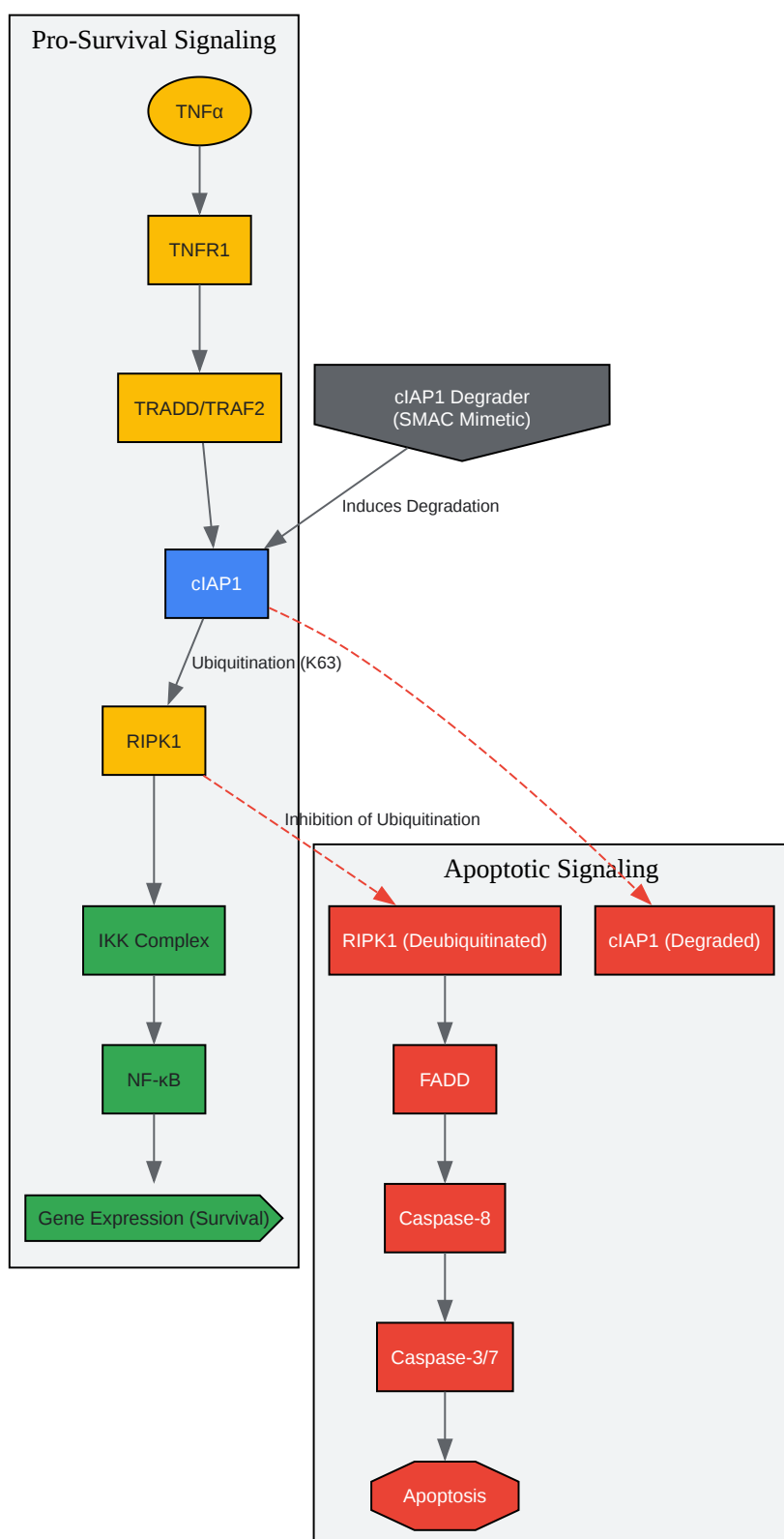
Cellular Inhibitor of Apoptosis Protein 1 (cIAP1) is a key regulator of apoptosis and immune signaling pathways.[1][2] As a member of the Inhibitor of Apoptosis (IAP) family, cIAP1 possesses a RING domain that confers E3 ubiquitin ligase activity, enabling it to regulate the stability and function of various signaling proteins.[1][3] Notably, cIAP1-mediated ubiquitination of Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical event that promotes cell survival and activates the NF- κ B signaling pathway.[4][5] Overexpression of cIAP1 has been observed in numerous cancers, where it contributes to therapeutic resistance and tumor progression by suppressing apoptosis.[1][6] This makes cIAP1 an attractive therapeutic target for anticancer drug development.

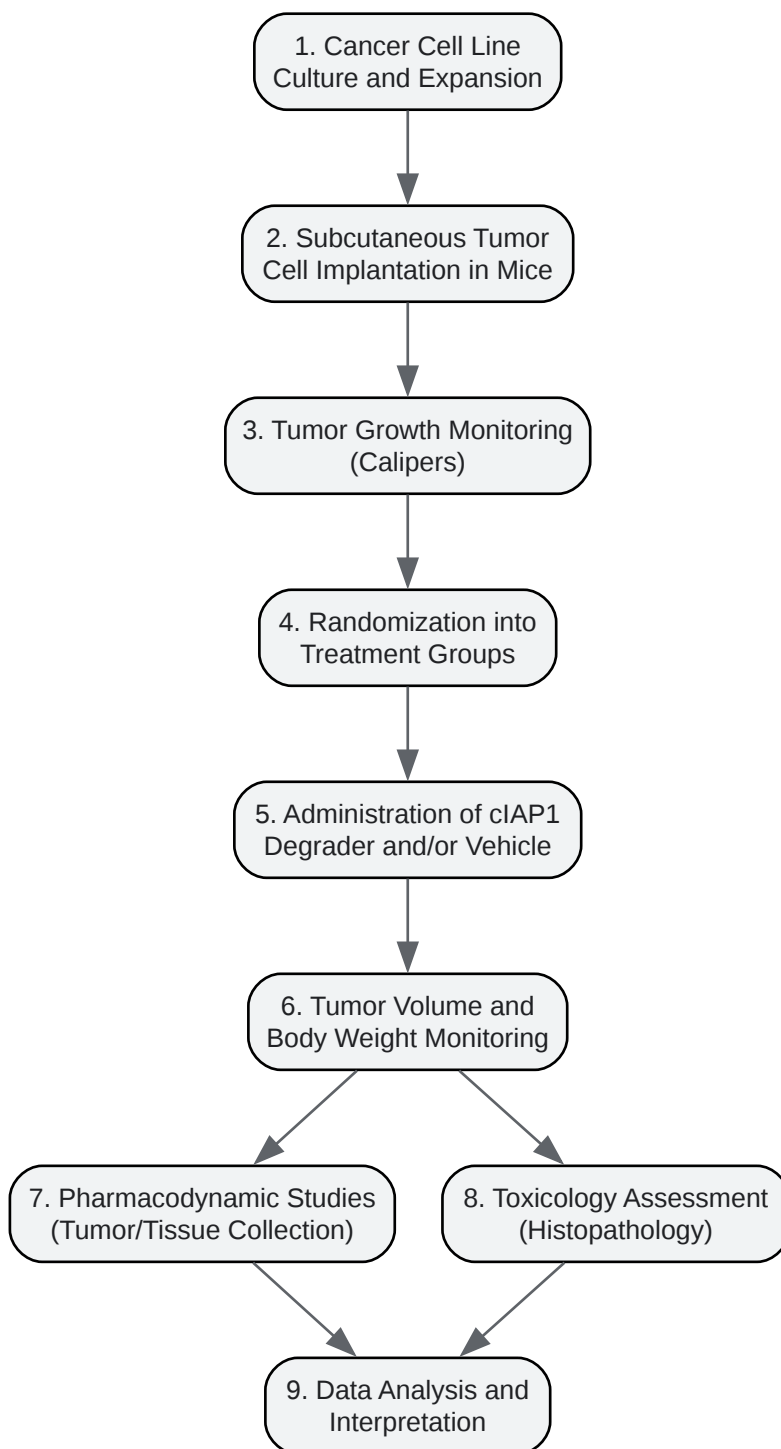
cIAP1 degraders, often referred to as SMAC mimetics, are a class of small molecules designed to mimic the endogenous IAP antagonist, SMAC/DIABLO.[2][7] These compounds bind to the BIR domains of cIAP1, inducing a conformational change that triggers its auto-ubiquitination and subsequent degradation by the proteasome.[8][9] The degradation of cIAP1 leads to the stabilization of NF- κ B-inducing kinase (NIK), activating the non-canonical NF- κ B pathway, and promotes the formation of a death-inducing signaling complex (DISC), ultimately leading to apoptosis in cancer cells.[7][10]

These application notes provide a comprehensive overview of the methodologies and protocols for evaluating the in vivo efficacy of cIAP1 degraders using animal models.

cIAP1 Signaling Pathways

The signaling pathways involving cIAP1 are central to its role in cell survival and apoptosis. Understanding these pathways is crucial for interpreting the mechanism of action of cIAP1 degraders.





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References

- 1. Protocol Online: Xenograft Tumor Model Protocol [protocol-online.org]
- 2. Smac mimetic increases chemotherapy response and improves survival in mice with pancreatic cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Establishment and Characterization of Patient-Derived Xenograft Model of Non-Small-Cell Lung Cancer Derived from Malignant Pleural Effusions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. Tumor volume measurement [bio-protocol.org]
- 6. SMAC Mimetics Synergistically Cooperate with HDAC Inhibitors Enhancing TNF- α Autocrine Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. Tumor Volume Measurement [bio-protocol.org]
- 10. Small-Molecule SMAC Mimetics as New Cancer Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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